

# Application Note: Quantitative Analysis of 1,15-Pentadecanediol in a Mixture

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## Compound of Interest

Compound Name: **1,15-Pentadecanediol**

Cat. No.: **B013463**

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**1,15-Pentadecanediol** is a long-chain diol that can be found in various natural and synthetic mixtures. Accurate quantification of this analyte is crucial for various research and industrial applications, including environmental analysis, biomarker studies, and quality control in chemical manufacturing. This document provides a detailed protocol for the quantification of **1,15-Pentadecanediol** using Gas Chromatography-Mass Spectrometry (GC-MS), a robust and widely used analytical technique for this purpose. Due to the low volatility of long-chain diols, a derivatization step is essential to improve chromatographic performance and ensure accurate quantification.<sup>[1][2][3]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative parameters for the GC-MS analysis of **1,15-Pentadecanediol**. These values are representative and may vary depending on the specific instrumentation and experimental conditions.

Parameter	Value	Source
Molecular Weight	244.41 g/mol	[4][5]
CAS Number	14722-40-8	[4][5]
Typical GC Column	DB-5MS, CP Sil-5, or similar non-polar column	[6][7]
Derivatization Reagent	N,O- Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)	[2][8]
Ionization Mode	Electron Ionization (EI)	[6][7]
Quantifier Ion (as TMS ether)	m/z 313.3	[6][7]
Qualifier Ions (as TMS ether)	Varies, to be determined empirically	
Typical Limit of Detection (LOD)	ng/g to $\mu$ g/mL range, matrix-dependent	[6]
Typical Limit of Quantification (LOQ)	ng/g to $\mu$ g/mL range, matrix-dependent	[6]

## Experimental Protocols

This section details the necessary reagents, equipment, and step-by-step procedures for the quantification of **1,15-Pentadecanediol** in a mixture.

## Materials and Reagents

- **1,15-Pentadecanediol** standard ( $\geq$ 99% purity)
- Internal Standard (IS): e.g., C22 5,16-diol or a deuterated analog of **1,15-Pentadecanediol**
- Derivatization Reagent: N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane (BSTFA + 1% TMCS)[2][8]

- Solvents: Dichloromethane (DCM), Methanol (MeOH), Hexane, Ethyl Acetate (all HPLC or GC grade)
- Anhydrous sodium sulfate
- Glassware: GC autosampler vials with PTFE-lined caps, glass centrifuge tubes, volumetric flasks
- Equipment: Vortex mixer, centrifuge, heating block or oven, analytical balance, gas-tight syringe

## Sample Preparation: Lipid Extraction

This protocol is a general guideline for extracting lipids, including **1,15-Pentadecanediol**, from a solid or liquid matrix.

- Sample Weighing/Aliquoting: Accurately weigh a known amount of the homogenized solid sample or pipette a precise volume of the liquid sample into a glass centrifuge tube.
- Internal Standard Spiking: Add a known amount of the internal standard to the sample.
- Lipid Extraction:
  - For solid samples, perform a total lipid extraction using an automated system like an Energized Dispersive Guided Extraction (EDGE) with a mixture of Dichloromethane (DCM) and Methanol (MeOH) (9:1, v/v).[\[7\]](#)
  - For liquid samples, perform a liquid-liquid extraction by adding 2 mL of hexane, vortexing vigorously for 2 minutes, and centrifuging at 3000 rpm for 10 minutes to separate the layers.[\[1\]](#)
- Fractionation (Optional): The total lipid extract can be further fractionated using silica column chromatography to isolate the polar fraction containing the diols.[\[7\]](#)
- Drying: Carefully transfer the organic layer containing the lipids to a clean tube and evaporate the solvent to dryness under a gentle stream of nitrogen.

## Derivatization Protocol (Silylation)

To enhance the volatility of **1,15-Pentadecanediol** for GC analysis, a silylation reaction is performed to convert the hydroxyl groups to trimethylsilyl (TMS) ethers.[1][2]

- To the dried lipid extract, add 100  $\mu$ L of BSTFA + 1% TMCS.[8]
- Seal the vial tightly and heat at 60-70°C for 30 minutes to ensure complete derivatization.[1]
- Cool the vial to room temperature before GC-MS analysis.

## GC-MS Analysis

The following parameters are a starting point and may require optimization based on the specific instrument and sample matrix.

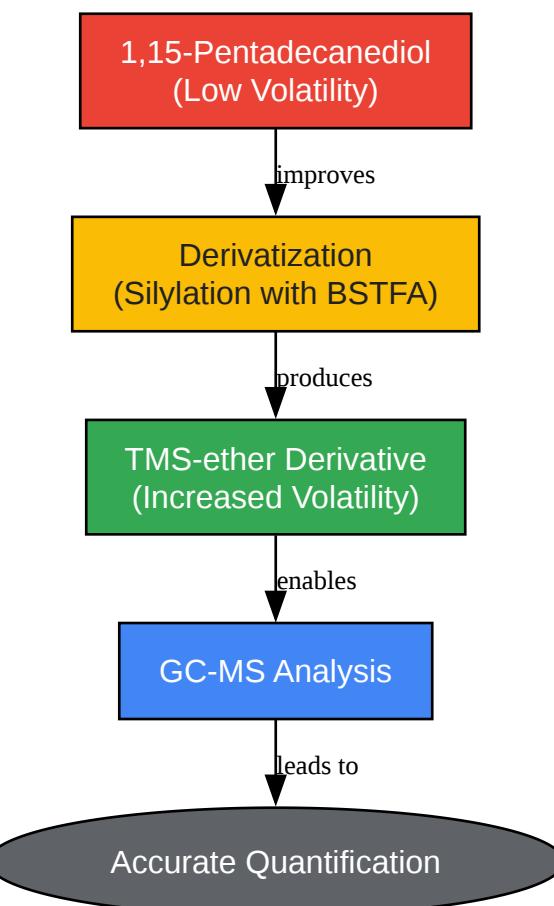
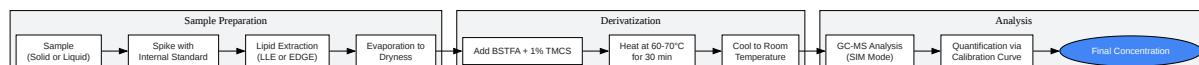
GC Parameter	Setting
Injector Temperature	280°C
Injection Volume	1 $\mu$ L
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow rate of 1.0-2.0 mL/min
Oven Temperature Program	Initial temperature: 70°C, hold for 1 minute Ramp 1: Increase to 130°C at 20°C/min Ramp 2: Increase to 320°C at 4°C/min Hold at 320°C for 25 minutes
GC Column	Agilent DB-5MS (30 m x 0.25 mm, 0.25 $\mu$ m film thickness) or equivalent

MS Parameter	Setting
Ion Source Temperature	230-250°C
Quadrupole Temperature	150°C
Ionization Energy	70 eV
Scan Mode	Full Scan (m/z 50-600) for qualitative analysis and identification. Single Ion Monitoring (SIM) for quantitative analysis.
SIM Ions	Monitor m/z 313.3 for C30 1,15-diol (as TMS ether) and the specific m/z for the internal standard.[6][7]

## Calibration and Quantification

- Stock Solutions: Prepare 1 mg/mL stock solutions of **1,15-Pentadecanediol** and the internal standard in a suitable solvent like ethyl acetate.
- Working Standards: Create a series of calibration standards by serially diluting the **1,15-Pentadecanediol** stock solution to achieve concentrations spanning the expected range in the samples.
- Calibration Curve: Process each calibration standard through the entire derivatization procedure. Analyze the derivatized standards by GC-MS.
- Quantification: Generate a calibration curve by plotting the peak area ratio (**1,15-Pentadecanediol** / Internal Standard) against the concentration of the standards. Determine the concentration of **1,15-Pentadecanediol** in the unknown samples by interpolating their peak area ratios from this curve.

## Diagrams



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